

The Pivotal Role of Chloromethyl Isopropyl Carbonate (CMIC) in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloromethyl isopropyl carbonate

Cat. No.: B029452

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Chloromethyl Isopropyl Carbonate (CMIC), a versatile bifunctional reagent, has emerged as a critical building block in contemporary organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its unique chemical architecture, featuring a reactive chloromethyl group and an isopropyl carbonate moiety, enables the efficient introduction of the isopropoxyloxycarbonylmethyl group, a key structural motif in several active pharmaceutical ingredients (APIs) and bioactive molecules. This technical guide provides a comprehensive overview of the fundamental properties, synthesis, and applications of CMIC, with a pronounced focus on its indispensable role in the manufacturing of the antiviral drug Tenofovir Disoproxil Fumarate. Detailed experimental protocols, quantitative data analysis, and mechanistic visualizations are presented to offer a thorough understanding of CMIC's synthetic utility.

Introduction to Chloromethyl Isopropyl Carbonate (CMIC)

Chloromethyl Isopropyl Carbonate, with the CAS number 35180-01-9, is a colorless to pale yellow liquid characterized by the molecular formula $C_5H_9ClO_3$.^{[1][2]} It is a key organic intermediate primarily utilized for the introduction of an isopropoxyloxycarbonylmethyl protecting group or as a linker in the synthesis of more complex molecules.^[3] The reactivity of CMIC is

centered around its two principal functional groups: the highly reactive chloromethyl group, which is susceptible to nucleophilic substitution, and the isopropyl carbonate group.[4] This dual functionality makes it an invaluable reagent in multi-step synthetic sequences.

The primary industrial significance of CMIC lies in its application as a crucial raw material in the synthesis of Tenofovir Disoproxil Fumarate, a cornerstone medication for the treatment of HIV/AIDS and Hepatitis B.[4][5] Beyond this prominent role, CMIC also serves as a versatile reagent in the broader field of organic synthesis, including the production of carbamate-based agrochemicals such as insecticides, herbicides, and fungicides.[1]

Physicochemical and Spectroscopic Properties of CMIC

A thorough understanding of the physical and chemical properties of CMIC is essential for its safe handling and effective use in synthesis.

Property	Value	Reference
Molecular Formula	C ₅ H ₉ ClO ₃	[1]
Molecular Weight	152.58 g/mol	[1]
CAS Number	35180-01-9	[1]
Appearance	Clear, colorless to pale yellow liquid	[1][5]
Boiling Point	66 °C @ 16 Torr	[2]
Density	~1.14 g/cm ³	[2]
Solubility	Soluble in chloroform, methanol, and dimethylformamide.	[5]

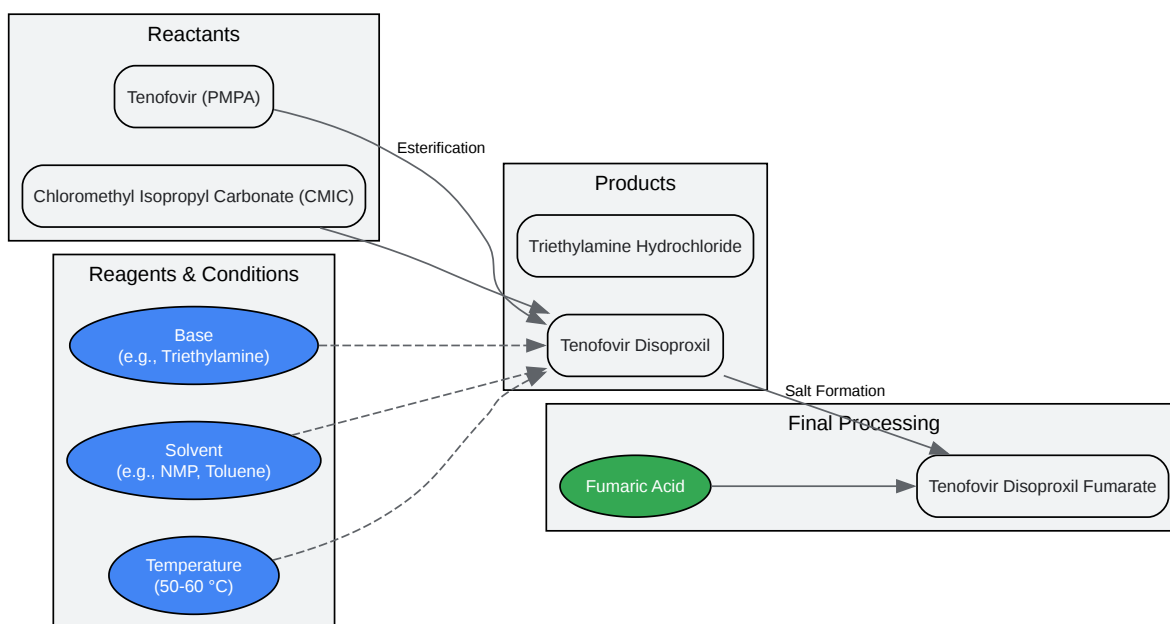
While detailed spectroscopic data for CMIC itself is not extensively published in readily available literature, its structure is confirmed through standard analytical techniques during its synthesis and quality control. The presence of the chloromethyl and isopropyl carbonate groups would give rise to characteristic signals in ¹H NMR, ¹³C NMR, and IR spectroscopy.

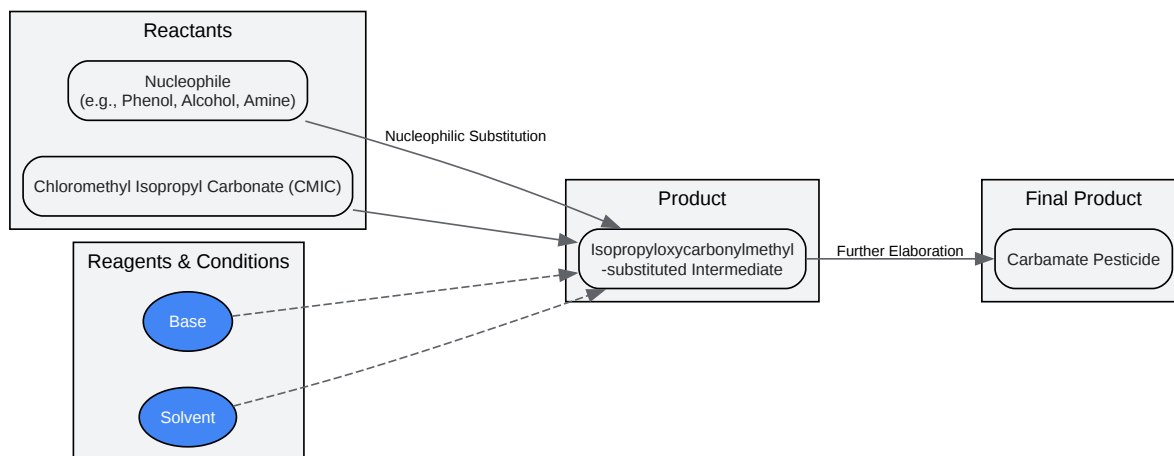
The Cornerstone Application: Synthesis of Tenofovir Disoproxil Fumarate

The most significant application of CMIC is in the esterification of Tenofovir (also known as (R)-9-[2-(Phosphonomethoxy)propyl]adenine or PMPA) to produce its prodrug, Tenofovir Disoproxil. This chemical modification is crucial as it enhances the oral bioavailability of Tenofovir.

Reaction Mechanism and Workflow

The synthesis of Tenofovir Disoproxil from Tenofovir and CMIC proceeds via a nucleophilic substitution reaction. The phosphonic acid group of Tenofovir, typically deprotonated by a base, acts as the nucleophile, attacking the electrophilic carbon of the chloromethyl group in CMIC. This results in the formation of a new P-O-C bond and the displacement of the chloride ion. The reaction is carried out for both phosphonate hydroxyl groups to yield the "disoproxil" ester.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. Chloromethyl isopropyl carbonate | 35180-01-9 [amp.chemicalbook.com]
- 3. apicule.com [apicule.com]
- 4. nbinnno.com [nbinnno.com]
- 5. chemconspecialitychemicals.wordpress.com [chemconspecialitychemicals.wordpress.com]
- To cite this document: BenchChem. [The Pivotal Role of Chloromethyl Isopropyl Carbonate (CMIC) in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b029452#role-of-cmic-in-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com